

dealing with batch-to-batch variability of CFTRinh-172

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Compound of Interest

Compound Name: CFTRinh-172

Cat. No.: B1212534

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Technical Support Center: CFTRinh-172

Welcome to the technical support center for **CFTRinh-172**. This resource is designed for researchers, scientists, and drug development professionals to address challenges related to the use of this potent CFTR inhibitor, with a particular focus on managing potential batch-to-batch variability.

Frequently Asked Questions (FAQs)

Q1: What is **CFTRinh-172** and what is its primary mechanism of action?

A1: **CFTRinh-172** is a small molecule inhibitor of the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR), a chloride and bicarbonate channel crucial for ion and fluid transport in epithelial cells. It is a member of the thiazolidinone class of compounds. **CFTRinh-172** acts as a voltage-independent blocker that alters channel gating.^[1] It binds directly within the CFTR pore, which stabilizes the transmembrane helices in a non-conductive state.^{[2][3][4]} This allosterically inhibits ATP-dependent gating and reduces the channel's open probability.^{[2][4][6]}

Q2: What are the known off-target effects of **CFTRinh-172**?

A2: At concentrations above 5 μM , **CFTRinh-172** can inhibit the volume-sensitive outwardly rectifying (VSOR) chloride channel.^{[7][8]} It has also been shown to inhibit mitochondrial respiration and increase the production of reactive oxygen species (ROS) independently of

CFTR.[1][9][10] Some studies indicate it can also inhibit store-operated calcium entry (SOCE) and epithelial sodium channels (ENaC).[11] Researchers should be aware of these potential off-target effects when interpreting experimental results.

Q3: Why am I observing different IC50 values for **CFTRinh-172** across different experiments or cell lines?

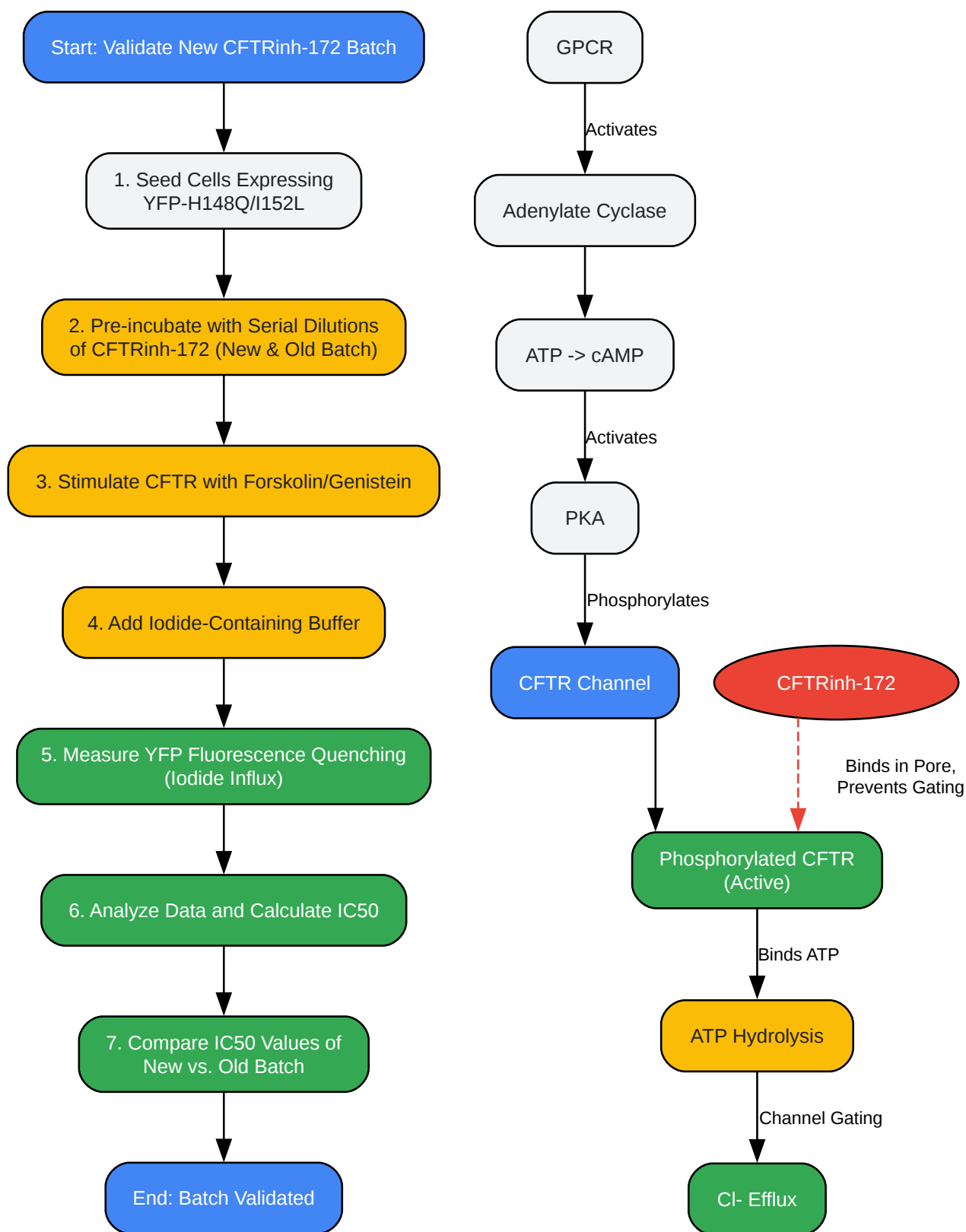
A3: IC50 values for **CFTRinh-172** can vary due to several factors. The reported potency (Ki) is approximately 300 nM, but the effective concentration can range into the micromolar level depending on the specific experimental conditions and cell type.[1][7][12] Variations in cell density, serum concentration in the media, and the specific assay conditions can all influence the apparent IC50. Furthermore, potential batch-to-batch variability in the purity and potency of the compound can lead to inconsistent results.

Q4: What is the recommended solvent and storage procedure for **CFTRinh-172**?

A4: **CFTRinh-172** is soluble in DMSO, with stock solutions of up to 100 mM being achievable.[1] It is poorly soluble in water and ethanol.[13] For long-term storage, the solid compound should be stored at -20°C, protected from light, and with a desiccant. Stock solutions in DMSO can also be stored at -20°C in aliquots to avoid repeated freeze-thaw cycles.[13] It is recommended to prepare fresh dilutions in culture medium for each experiment.

Troubleshooting Guide: Dealing with Batch-to-Batch Variability

Inconsistent or unexpected results when using a new batch of **CFTRinh-172** can be frustrating. This guide provides a systematic approach to troubleshooting these issues.



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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. icr.ac.uk [icr.ac.uk]
- 4. Structural basis for CFTR inhibition by CFTRinh-172 - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Structural basis for CFTR inhibition by CFTRinh-172 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. pharmtech.com [pharmtech.com]
- 7. benchchem.com [benchchem.com]
- 8. bellbrooklabs.com [bellbrooklabs.com]
- 9. bioprocessintl.com [bioprocessintl.com]
- 10. Quality Control Considerations in Cell Culture [sigmaaldrich.com]
- 11. Small Molecule Hit Identification and Validation | Broad Institute [broadinstitute.org]
- 12. seed.nih.gov [seed.nih.gov]
- 13. benchchem.com [benchchem.com]
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